

Application Notes and Protocols: Whole-Rock vs. Mineral Isochron Dating Using Samarium-147

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samarium-147

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Authored for: Researchers, scientists, and drug development professionals requiring high-precision analytical methodologies.

Abstract: The Samarium-Neodymium (Sm-Nd) isotopic system is a cornerstone of geochronology, providing robust age data for rocks and minerals, and tracing geological processes over billions of years.[1] This document provides a detailed comparison of two primary approaches: whole-rock and mineral isochron dating. It outlines the fundamental principles of the ^{147}Sm to ^{143}Nd decay, presents detailed experimental protocols for sample preparation, chemical separation, and mass spectrometry, and summarizes critical quantitative data. The goal is to equip researchers with the necessary knowledge to select the appropriate method and execute the analysis with high precision and accuracy.

Principle of Sm-Nd Isochron Dating

The Sm-Nd dating method is based on the alpha decay of **Samarium-147** (^{147}Sm) to Neodymium-143 (^{143}Nd).[2] This decay has a very long half-life of approximately 106 billion years, making it ideal for dating ancient geological materials.[1] The fundamental equation governing this decay process is:

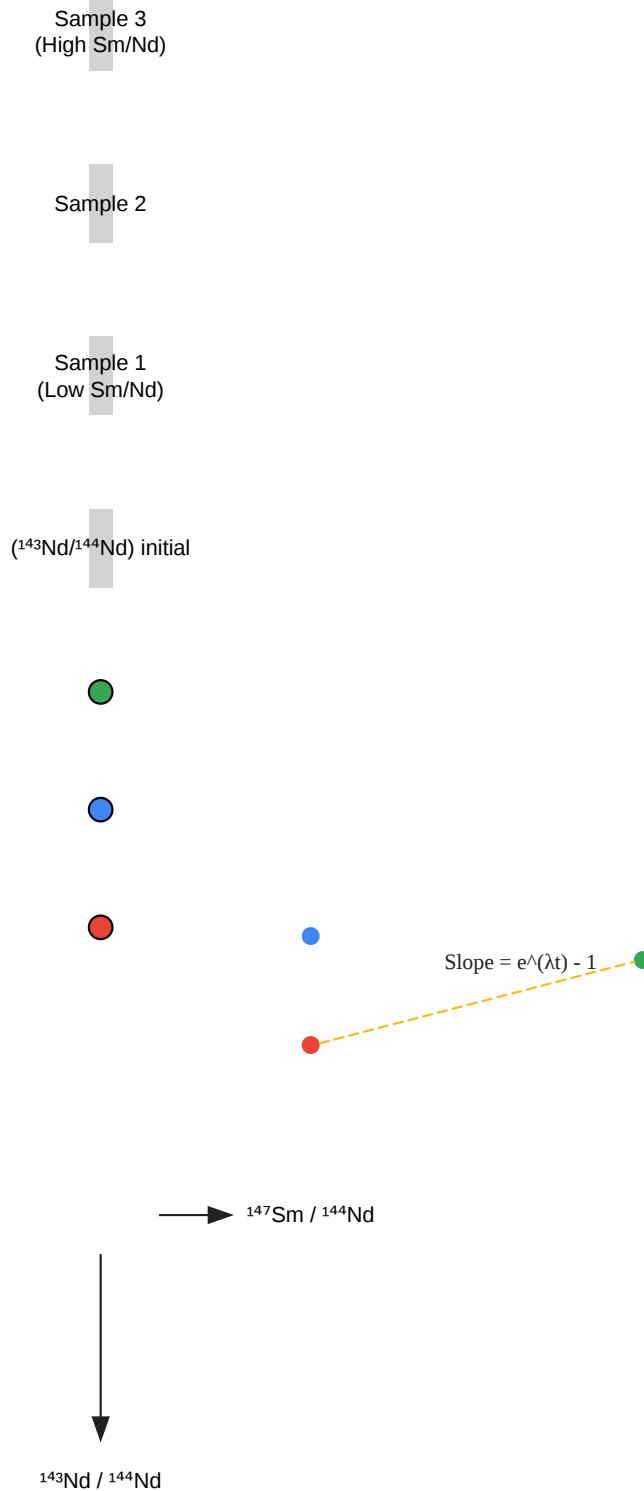
$$(^{143}\text{Nd}/^{144}\text{Nd})_{\text{present}} = (^{143}\text{Nd}/^{144}\text{Nd})_{\text{initial}} + (^{147}\text{Sm}/^{144}\text{Nd})_{\text{present}} * (e^{\lambda t} - 1)$$

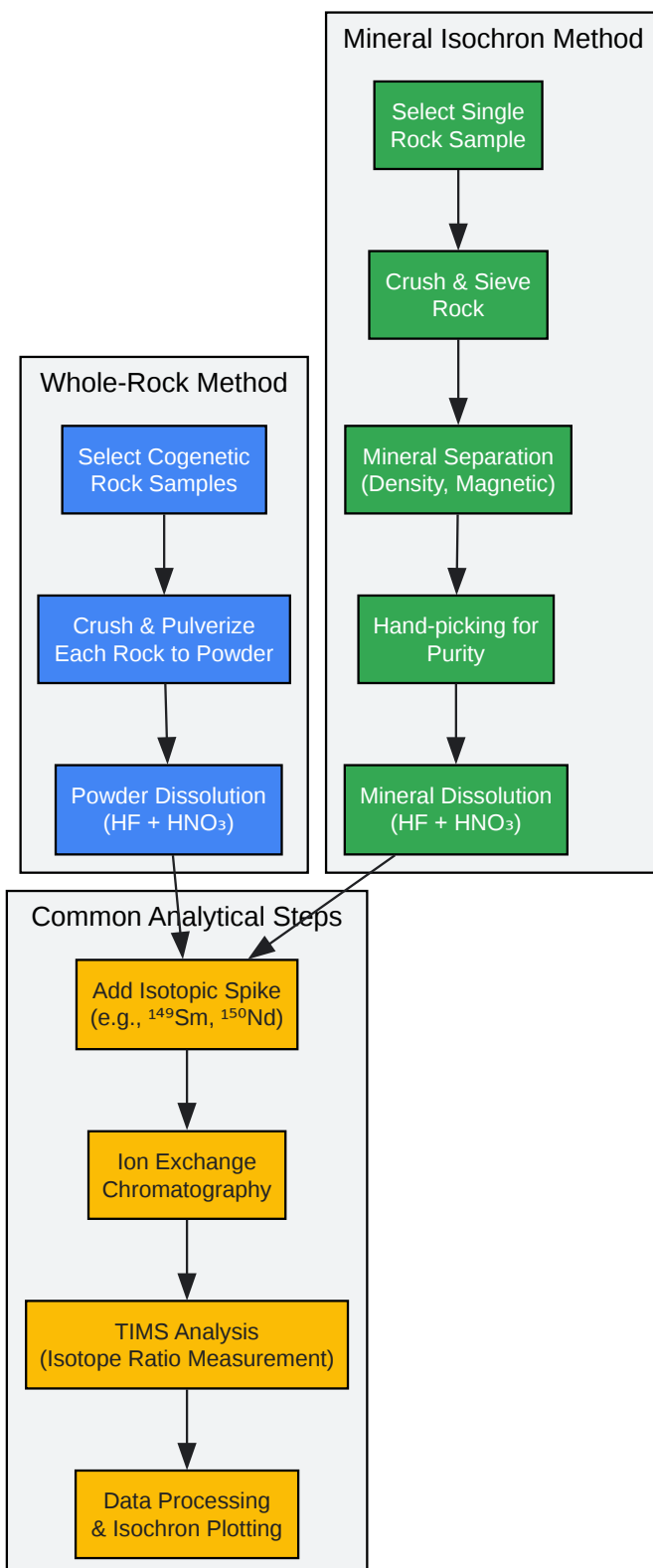
Where:

- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{present}}$ is the ratio of the radiogenic daughter isotope ^{143}Nd to a stable, non-radiogenic isotope ^{144}Nd , as measured in the sample today.
- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{initial}}$ is the isotopic ratio of Neodymium at the time the rock or mineral system became closed ($t=0$).
- $(^{147}\text{Sm}/^{144}\text{Nd})_{\text{present}}$ is the ratio of the parent isotope ^{147}Sm to the stable ^{144}Nd isotope measured today.
- λ is the decay constant of ^{147}Sm .[\[3\]](#)[\[4\]](#)[\[5\]](#)
- t is the time elapsed since closure, i.e., the age of the sample.

This equation is in the form of a straight line ($y = b + mx$). By measuring the $^{143}\text{Nd}/^{144}\text{Nd}$ and $^{147}\text{Sm}/^{144}\text{Nd}$ ratios in several cogenetic samples (either different whole rocks or different minerals from the same rock) that have a range of Sm/Nd ratios, one can plot an "isochron" diagram.[\[1\]](#)[\[2\]](#) The slope of this line corresponds to $(e^{\lambda t} - 1)$, from which the age (t) can be calculated, while the y-intercept gives the initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio of the system.[\[1\]](#)

Principle of Sm-Nd Isochron Dating





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- To cite this document: BenchChem. [Application Notes and Protocols: Whole-Rock vs. Mineral Isochron Dating Using Samarium-147]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087331#whole-rock-versus-mineral-isochron-dating-using-samarium-147]

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